

5-Methyl-2-heptene flammability safety laboratory protocols

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Compound Focus: 5-Methyl-2-heptene

CAS No.: 22487-87-2

Cat. No.: S1949050

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Chemical Identification and Hazards

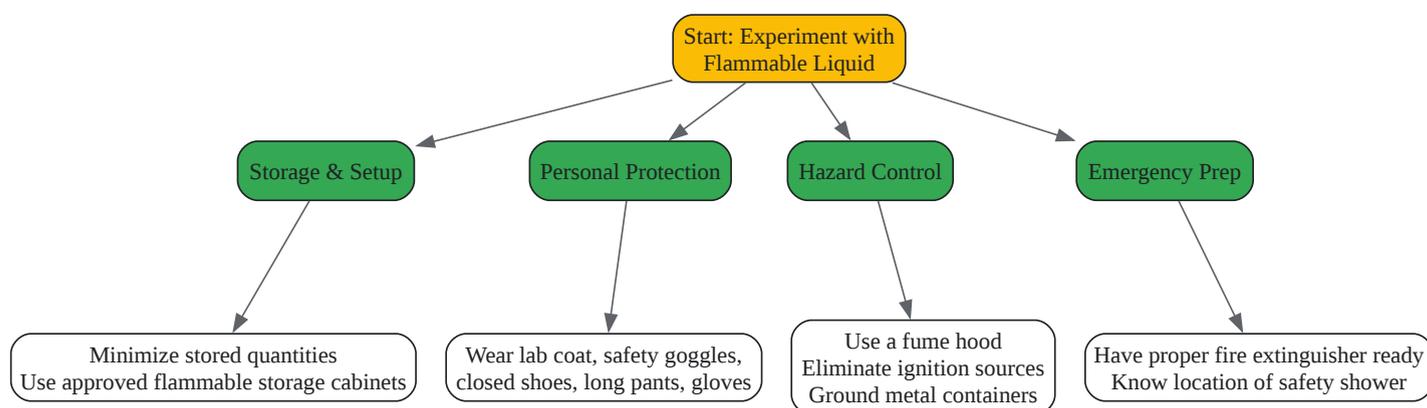
The table below summarizes the basic identification and known hazard information for **5-Methyl-2-heptene**.

| Property | Description |
|-----------------------------------|--|
| Chemical Name | 5-Methyl-2-heptene (cis- and trans- mixture) [1] |
| CAS Number | 22487-87-2 [1] |
| Molecular Formula | C ₈ H ₁₆ [1] |
| Molecular Weight | 112.22 g/mol [1] |
| Physical Form | Colorless liquid [1] |
| Hazard Classification (UN Number) | 3295 (Hydrocarbons, liquid) [1] |

- **Flammability Hazard:** As a hydrocarbon liquid, this compound is expected to be flammable [1]. The specific UN number 3295 is typically assigned to flammable hydrocarbons.
- **General Lab Safety:** When working with any hazardous materials, all personnel must be informed of the associated hazards, know the location and operation of safety equipment, and use appropriate personal protective equipment (PPE) [2].

Working with Flammable Liquids: Safety Protocols

Since specific protocols for **5-Methyl-2-heptene** are unavailable, the following general safety measures for flammable liquids are critical. These protocols are visualized in the workflow below.



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Storage and Setup

- **Minimize Quantities:** Keep only the minimum amount necessary in the laboratory [2].
- **Proper Storage:** Store in designated **flammable storage cabinets** that meet NFPA standards. Do not store chemicals on benches or floors [2].
- **Specialized Refrigeration:** If refrigeration is required, use only appliances clearly marked and approved for flammable storage [2].

Personal Protective Equipment (PPE)

- **Essential Attire:** Always wear a **lab coat** (with sleeves rolled down), **safety goggles** (regular glasses are not sufficient), **closed shoes**, and **long pants** [3].
- **Hand Protection:** Wear appropriate gloves for safe handling of chemicals. Glove type should be selected based on the specific chemical being used [3].

- **Additional Precautions:** Tie back long hair and avoid loose sleeves or jewelry [3].

Hazard Control During Use

- **Use a Fume Hood:** Always handle flammable liquids inside a properly functioning fume hood to prevent vapor accumulation [2].
- **Control Ignition Sources:** Remove all potential sources of ignition (open flames, hot plates) from the area unless absolutely necessary for the experiment [2].
- **Prevent Static Discharge:** When transferring flammable liquids from a metal container, ensure the container is properly grounded [2].

Emergency Preparedness

- **Fire Extinguishers:** Ensure the correct type of fire extinguisher (e.g., CO₂ or foam/ABC) is readily accessible. Never use a CO₂ extinguisher on a person [3].
- **Safety Stations:** Know the locations and operating procedures of the nearest **safety shower** and **eye wash station** [3].

Spill and Exposure Response

| Situation | Immediate Action |
|------------------------------|---|
| Large or Unknown Spill | Evacuate the area and immediately call for emergency personnel [3]. |
| Small Spill (Known Chemical) | Neutralize if appropriate (e.g., acid/base). Use proper PPE and dispose of waste in the correct container [3]. |
| Chemical Contact on Skin | Immediately go to the safety shower and flush the affected area thoroughly [3]. |
| Chemical Contact in Eyes | Use an eyewash station and rinse open eyes for at least 20 minutes . Seek medical attention immediately after [3]. |

Key Information Gaps and How to Proceed

The search results lack critical details needed for a complete risk assessment. For safe experimentation, you must obtain the following:

- **Safety Data Sheet (SDS):** This is the most crucial document. Search for the SDS for **5-Methyl-2-heptene** (CAS # 22487-87-2) using your company's chemical management system or directly from suppliers like Fisher Scientific [1]. The SDS will provide specific data on:
 - **Flash Point:** The temperature at which the liquid can ignite.
 - **Auto-ignition Temperature:** The temperature at which it can catch fire without an ignition source.
 - **Flammability Limits (LEL/UEL):** The range of vapor concentration in air that can cause a fire.
 - **Toxicity Information:** Health hazards from exposure.
 - **Detailed First Aid Measures.**

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References

1. - 5 - Methyl - 2 (cis- and trans- mixture)... | Fisher Scientific heptene [fishersci.com]
2. Manual: Working with Hazardous... | Hampshire College Lab Safety [hampshire.edu]
3. rules: 5 things you need to remember when working in a Lab safety lab [labster.com]

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